

# Application Notes and Protocols for Calcium Chromate in Thermal Batteries

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## Compound of Interest

Compound Name: Calcium chromate

CAS No.: 13765-19-0

Cat. No.: B077219

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These application notes provide a comprehensive overview of the use of **calcium chromate** ( $\text{CaCrO}_4$ ) as a cathode material in thermal batteries. This document includes detailed experimental protocols, performance data, and safety considerations to guide researchers in the field.

## Application Notes

**Calcium chromate** is a strong oxidizing agent that has historically been used as the active cathode material in thermal batteries.<sup>[1]</sup> These batteries are primary reserve power sources that remain inert until activated by a pyrotechnic heat source.<sup>[2][3]</sup> The heat melts a solid salt electrolyte, enabling electrochemical reactions to produce electrical power for a short duration.<sup>[2][3]</sup>

Key Features and Applications:

- **High Power Density:** Thermal batteries utilizing **calcium chromate** can deliver high specific power, on the order of several hundred watts per kilogram.<sup>[4]</sup>

- **Rapid Activation:** They can be activated within milliseconds to seconds, providing immediate power.[3][4]
- **Long Shelf Life:** Due to the solid-state nature of the components at ambient temperature, these batteries have a very long shelf life, exceeding 20 years, without significant degradation.[2][3]
- **Robustness:** They are designed to withstand harsh environments, including high-g shocks and vibrations.[5]
- **Military and Aerospace Applications:** Historically, Ca/CaCrO<sub>4</sub> thermal batteries have been employed in military applications requiring a reliable, high-power source after long-term storage.[4]

#### Limitations:

Despite their advantages, **calcium chromate**-based thermal batteries have been largely superseded by newer technologies, such as those using lithium/iron disulfide (Li/FeS<sub>2</sub>) chemistry. The primary drawbacks of the **calcium chromate** system include:

- **Low Energy Density:** The specific energy is relatively low, typically in the range of 5 to 15 Wh/kg.[4]
- **Complex Reaction Mechanism:** The electrochemistry involves complex chemical and electrochemical reactions that are not fully understood, leading to less predictable performance.[3][6]
- **Dendrite Formation:** The formation of lithium-calcium alloy dendrites can lead to internal shorting.
- **Toxicity:** Chromium compounds are toxic and pose environmental and health risks, requiring careful handling and disposal.[1]

#### Chemical and Electrochemical Properties:

The overall electrochemical system of a **calcium chromate** thermal battery consists of a calcium anode, a **calcium chromate** cathode, and a molten salt electrolyte, typically a eutectic

mixture of lithium chloride and potassium chloride (LiCl-KCl).[2][3][6] The electrolyte is held in place by a binder, often a silicate-based material.

Upon activation, the heat source melts the electrolyte, and the following reactions are believed to occur:

- Anode (Oxidation): Calcium metal is oxidized.
- Cathode (Reduction): Hexavalent chromium in **calcium chromate** is reduced.[2]

The discharge process is complicated by competing chemical reactions at the anode-electrolyte interface.[6][7]

## Performance Data

The following table summarizes the typical performance characteristics of **calcium chromate** thermal batteries.

| Parameter             | Value                                             | References |
|-----------------------|---------------------------------------------------|------------|
| Specific Energy       | 5 - 15 Wh/kg (up to 40 Wh/kg for large batteries) | [4]        |
| Specific Power        | Several hundred W/kg                              | [4]        |
| Activation Time       | Tens to hundreds of milliseconds                  | [4]        |
| Operating Temperature | 400°C - 550°C                                     | [6]        |
| Shelf Life            | > 20 years                                        | [2]        |

## Experimental Protocols

### Synthesis of Calcium Chromate

This protocol describes the synthesis of **calcium chromate** suitable for thermal battery applications via the reaction of ammonium chromate with calcium hydroxide.[8][9]

Materials:

- Chromium trioxide ( $\text{CrO}_3$ )
- Ammonium hydroxide ( $\text{NH}_4\text{OH}$ ) solution
- Calcium oxide ( $\text{CaO}$ )
- Deionized water

#### Procedure:

- **Preparation of Ammonium Chromate Solution:** In a well-ventilated fume hood, dissolve chromium trioxide in deionized water. Slowly add ammonium hydroxide solution to the chromium trioxide solution. The reaction is exothermic and will generate heat.[\[9\]](#)
- **Preparation of Slaked Lime (Calcium Hydroxide):** Slowly add calcium oxide to deionized water in a separate container to produce calcium hydroxide (slaked lime). This reaction is also exothermic.
- **Precipitation of Calcium Chromate:** Heat the ammonium chromate solution to approximately  $65\text{--}70^\circ\text{C}$ . While maintaining this temperature, slowly add the slaked lime suspension to the ammonium chromate solution. Maintain the pH of the reaction mixture between 10 and 11 to ensure the formation of chromate rather than dichromate.[\[9\]](#)
- **Filtration and Drying:** Filter the resulting **calcium chromate** precipitate. Wash the precipitate with deionized water to remove any soluble impurities. Dry the filtered product in an oven at  $110^\circ\text{C}$ .[\[9\]](#) For final processing, a higher drying temperature of  $600^\circ\text{C}$  for four hours can be used.[\[10\]](#)
- **Milling:** Mill the dried **calcium chromate** to obtain a fine powder with a consistent particle size.[\[9\]](#)

## Cathode Pellet Preparation

#### Materials:

- Synthesized **calcium chromate** powder
- Electrolyte powder (e.g.,  $\text{LiCl-KCl}$  eutectic)

- Binder (e.g., silica powder)
- Pellet press

Procedure:

- Mixing: Thoroughly mix the **calcium chromate** powder, electrolyte powder, and binder in the desired ratio. A typical composition might be a homogeneous mixture of 33% electrolyte and 67% **calcium chromate**.[\[11\]](#)
- Pressing: Place the mixed powder into a pellet die. Press the powder at a high pressure to form a dense, solid pellet. The exact pressure will depend on the die size and desired pellet density.

## Single-Cell Assembly and Testing

Components:

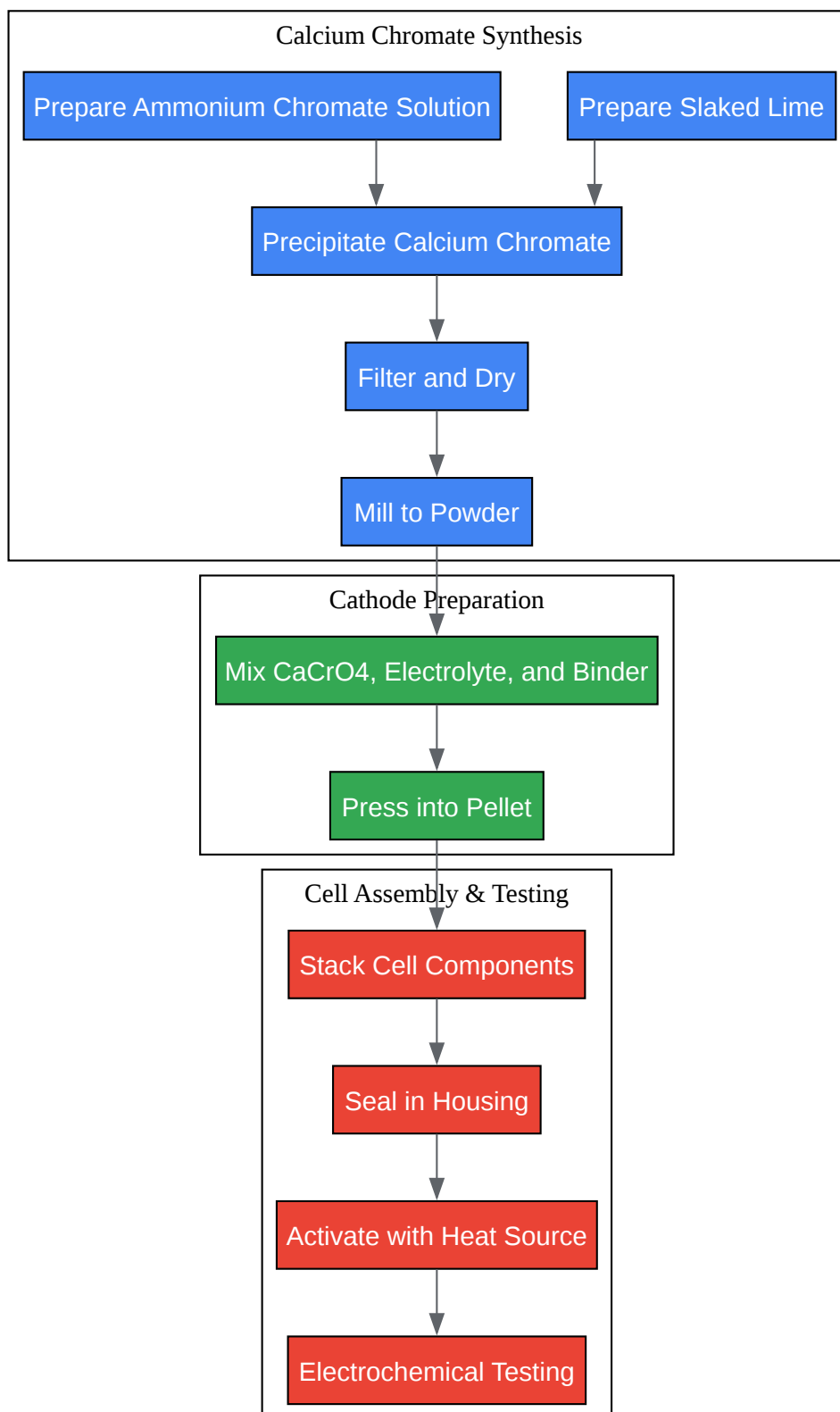
- Calcium anode
- Prepared cathode pellet
- Current collectors (e.g., iron or stainless steel discs)[\[11\]](#)
- Heat source pellets (e.g., iron/potassium perchlorate mixture)[\[2\]](#)
- Cell housing and insulation

Procedure:

- Assembly: In an inert atmosphere (e.g., an argon-filled glovebox), stack the components in the following order: bottom current collector, heat pellet, anode, cathode pellet, and top current collector.
- Housing: Place the assembled stack into a hermetically sealed cell housing with appropriate insulation.

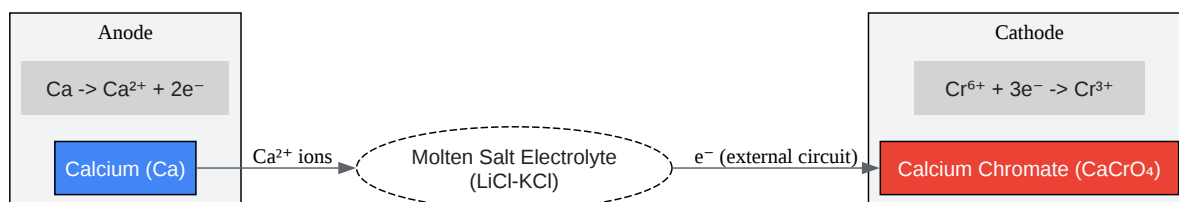
- **Activation:** To activate the cell, pass an electrical current through an initiator that ignites the heat pellets.
- **Electrochemical Testing:** Once activated, the cell's voltage and current can be measured over time to determine its discharge characteristics. Techniques such as galvanostatic cycling and cyclic voltammetry can be employed for detailed electrochemical analysis.[\[12\]](#)

## Visualizations



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Caption: Experimental workflow for preparing and testing a Ca/CaCrO<sub>4</sub> thermal battery.



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Caption: Simplified electrochemical processes in a Ca/CaCrO<sub>4</sub> thermal battery.

## Safety and Handling

- Toxicity: **Calcium chromate** is a known human carcinogen and is toxic.[1] Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, especially when handling the powder.
- Corrosivity: It is a corrosive material.[1]
- Handling Activated Batteries: Activated thermal batteries reach high temperatures.[13] Allow batteries to cool completely before handling and use insulated gloves.
- Disposal: Dispose of **calcium chromate** and battery components in accordance with local, state, and federal regulations for hazardous waste.[14][15][16]
- Storage: Store **calcium chromate** in a cool, dry, well-ventilated area away from reactive materials.[14] Unactivated thermal batteries can be stored for long periods at ambient temperatures.[13]

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